

IBMA monomer chemical structure and formula

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Compound of Interest

Compound Name: *N-(Isobutoxymethyl)acrylamide*

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An In-depth Technical Guide to IBMA Monomers: Isobutyl Methacrylate and Isobornyl Methacrylate

This guide provides a comprehensive technical overview of two distinct monomers commonly referred to by the acronym IBMA: Isobutyl Methacrylate and Isobornyl Methacrylate. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on their chemical structures, properties, synthesis, and applications, with a focus on the biomedical field.

Introduction

The acronym IBMA is frequently used in scientific literature and commercial contexts to refer to two different methacrylate esters: Isobutyl Methacrylate and Isobornyl Methacrylate. Both are valuable monomers in polymer chemistry, but their distinct chemical structures impart unique properties to the resulting polymers, leading to different applications. This guide will address both monomers separately to provide clarity and detailed technical information for researchers.

Isobutyl Methacrylate

Chemical Formula: C₈H₁₄O₂[\[1\]](#)

Synonyms: Isobutyl 2-methylprop-2-enoate, Methacrylic acid isobutyl ester[\[1\]](#)

Isobutyl Methacrylate is a functional monomer valued for its ability to impart flexibility, durability, and weather resistance to polymers.[\[1\]](#) It is a colorless, flammable liquid and is an ester of methacrylic acid and isobutanol.[\[1\]](#)

Chemical Structure

The chemical structure of Isobutyl Methacrylate features a methacrylate group attached to an isobutyl group.

Caption: Chemical structure of Isobutyl Methacrylate.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Isobutyl Methacrylate.

Property	Value	Reference
Molecular Weight	142.20 g/mol	[2] [3] [4]
Appearance	Colorless liquid	[1] [4]
Boiling Point	155 °C	[2] [4]
Melting Point	-61 °C	[4]
Density	0.886 g/mL at 25 °C	[2] [4]
Refractive Index	n _{20/D} 1.420	[2]
Flash Point	120 °F	[4]
Solubility in Water	Slightly soluble	[5]

Synthesis

Experimental Protocol: Esterification of Methacrylic Acid with Isobutanol

The industrial production of Isobutyl Methacrylate is typically achieved through the direct esterification of methacrylic acid with isobutanol.

- Reactants: Methacrylic acid and isobutanol are the primary reactants.
- Catalyst: A strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is commonly used.

- Inhibitor: A polymerization inhibitor, like hydroquinone or its monomethyl ether (MEHQ), is added to prevent the premature polymerization of the monomer.
- Process: The reaction is generally carried out in a batch reactor equipped with a distillation column. The reactants and catalyst are heated, and the water formed during the esterification is continuously removed as an azeotrope with isobutanol to drive the reaction to completion. The crude product is then purified by distillation.

Applications in Drug Development and Biocompatibility

Isobutyl Methacrylate is utilized in various biomedical applications, particularly in dental materials.

- Denture Reliners: It is a component of chairside hard reliners for dentures.^[6] Studies have investigated the leaching of IBMA from these materials and its potential cytotoxic effects on oral tissues.^[6] Research indicates that IBMA can induce a decrease in cell viability in human buccal mucosal fibroblasts.^[6]
- Nail Products: Isobutyl Methacrylate is also used in the formulation of artificial nail builders.^[7]
- Biocompatibility: The biocompatibility of polymers containing Isobutyl Methacrylate is a subject of ongoing research. While it has applications in medical devices, concerns about cytotoxicity due to monomer leaching necessitate careful formulation and curing processes.

Isobornyl Methacrylate

Chemical Formula: C₁₄H₂₂O₂

Synonyms: IBMA, Methacrylic acid isobornyl ester

Isobornyl Methacrylate is a monofunctional monomer known for imparting hardness, thermal resistance, and low shrinkage to polymers. Its bulky, bicyclic structure is key to these properties. It is a colorless to light yellow liquid.

Chemical Structure

The structure of Isobornyl Methacrylate includes a methacrylate group attached to a bicyclic isobornyl group.

Caption: Chemical structure of Isobornyl Methacrylate.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Isobornyl Methacrylate.

Property	Value	Reference
Molecular Weight	222.32 g/mol	[8]
Appearance	Colorless transparent liquid	[8]
Boiling Point	127-129 °C at 15 mmHg	
Density	0.983 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.477	
Flash Point	113 °C	
Solubility	Insoluble in water, soluble in most organic solvents	

Synthesis

Experimental Protocol 1: Esterification of Isoborneol with Methacrylic Anhydride

This method involves the reaction of isoborneol with methacrylic anhydride.

- Reactants: (+)-isoborneol and methacrylic anhydride (MAA).
- Solvent: Toluene.
- Catalyst: 4-dimethylamino pyridine (DMAP).
- Inhibitor: 4-methoxyphenol.
- Procedure:

- Dissolve isoborneol in toluene and add the polymerization inhibitor.
- Add the catalyst to the solution.
- Add a solution of methacrylic anhydride in toluene dropwise to the mixture.
- Heat the reaction mixture to 80 °C and stir for 16 hours.
- After cooling, wash the mixture sequentially with a sodium bicarbonate solution and brine.
- Separate the organic phase and remove the solvent by rotary evaporation.
- Purify the product by fractional distillation under reduced pressure.[9]

Experimental Protocol 2: Direct Esterification of Camphene with Methacrylic Acid

Isobornyl methacrylate can also be synthesized by the direct esterification of camphene with methacrylic acid.[8]

- Reactants: Camphene and methacrylic acid.
- Catalyst: A solid acid catalyst, such as a mixture containing metal halides, can be used.
- Procedure: The catalyst is used to facilitate the reaction between acrylic acid and camphene at temperatures ranging from 30°C to 90°C for 2 to 10 hours.[10]

Applications in Drug Development and Biocompatibility

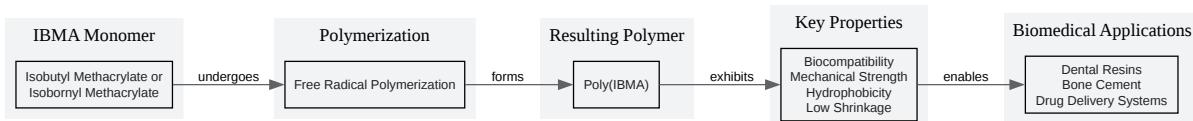
The unique properties of Isobornyl Methacrylate make it a valuable monomer in the development of medical devices and drug delivery systems.

- Dental Resins: Due to its low polymerization shrinkage and high hardness, IBOMA is used in dental restorative materials.[2]
- Bone Cement: Isobornyl acrylate (a related compound) has been incorporated into poly(methyl methacrylate) (PMMA) bone cement to create a non-leaching antibacterial bone cement.[11] This modified bone cement exhibited good mechanical strength and biocompatibility in both in vitro and in vivo studies.[11]

- **Drug Delivery:** The hydrophobicity and resistance to chemical degradation of IBOMA-based polymers make them promising for applications in drug delivery systems.[2] Methacrylate-based hydrogels, in general, are widely explored for the controlled release of therapeutics.
- **Biocompatibility:** Polymers based on Isobornyl Methacrylate are considered to have good biocompatibility, which is essential for their use in medical implants and devices that come into contact with the body.[2]

Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by IBMA monomers are not extensively detailed in the current literature, their primary biological relevance in drug development is through the biocompatibility and performance of the polymers they form. The logical relationship for their use in biomedical applications can be summarized as follows:



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Caption: Logical workflow from IBMA monomer to biomedical applications.

Conclusion

Both Isobutyl Methacrylate and Isobornyl Methacrylate, often abbreviated as IBMA, are important monomers with distinct properties and applications. For researchers in drug development and biomaterials science, understanding the specific characteristics of each is crucial. Isobutyl Methacrylate is often associated with applications requiring flexibility, while the bulky structure of Isobornyl Methacrylate provides rigidity and enhanced thermal and mechanical properties, making it particularly suitable for durable medical implants and dental materials. Further research into the biocompatibility and long-term stability of polymers derived from these monomers will continue to expand their utility in the biomedical field.

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